

A Comprehensive Technical Guide to the Safe Handling of Antimony Triacetate

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Compound of Interest

Compound Name: *Antimony triacetate*

Cat. No.: *B147852*

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For researchers, scientists, and drug development professionals, a thorough understanding of the hazards and handling precautions for all laboratory chemicals is paramount. This guide provides an in-depth analysis of the safety data sheet (SDS) for **antimony triacetate**, with a focus on proper handling protocols to ensure a safe laboratory environment.

Hazard Identification and Classification

Antimony triacetate is classified as a hazardous substance. It is harmful if swallowed or inhaled and can cause severe skin and eye irritation or burns.^{[1][2][3]} Furthermore, it is toxic to aquatic life with long-lasting effects.^{[1][4]}

GHS Hazard Statements:

- H302: Harmful if swallowed.^[4]
- H332: Harmful if inhaled.^[4]
- H315: Causes skin irritation.^[1]
- H319: Causes serious eye irritation.^[1]
- H410: Very toxic to aquatic life with long lasting effects.^[5]
- H411: Toxic to aquatic life with long lasting effects.^{[1][4]}

Toxicological Data

The following table summarizes the key quantitative toxicological data for **antimony triacetate**.

Toxicity Data	Species	Route	Value	Reference
LD50	Rat	Oral	4480 mg/kg	[1][2][4]
LD50	Rabbit	Dermal	> 12,800 mg/kg	[1][2][4]
Occupational Exposure Limits (as Sb)				
OSHA PEL (TWA)	Human	Inhalation	0.5 mg/m ³	[6][7][8][9]
NIOSH REL (TWA)	Human	Inhalation	0.5 mg/m ³	[7][8][9]
ACGIH TLV (TWA)	Human	Inhalation	0.5 mg/m ³	[6][7][9]
NIOSH IDLH	Human	Inhalation	50 mg/m ³	[6][7]

LD50: Lethal Dose, 50%; OSHA PEL: Occupational Safety and Health Administration Permissible Exposure Limit; TWA: Time-Weighted Average; NIOSH REL: National Institute for Occupational Safety and Health Recommended Exposure Limit; ACGIH TLV: American Conference of Governmental Industrial Hygienists Threshold Limit Value; IDLH: Immediately Dangerous to Life or Health.

Experimental Protocols for Safe Handling

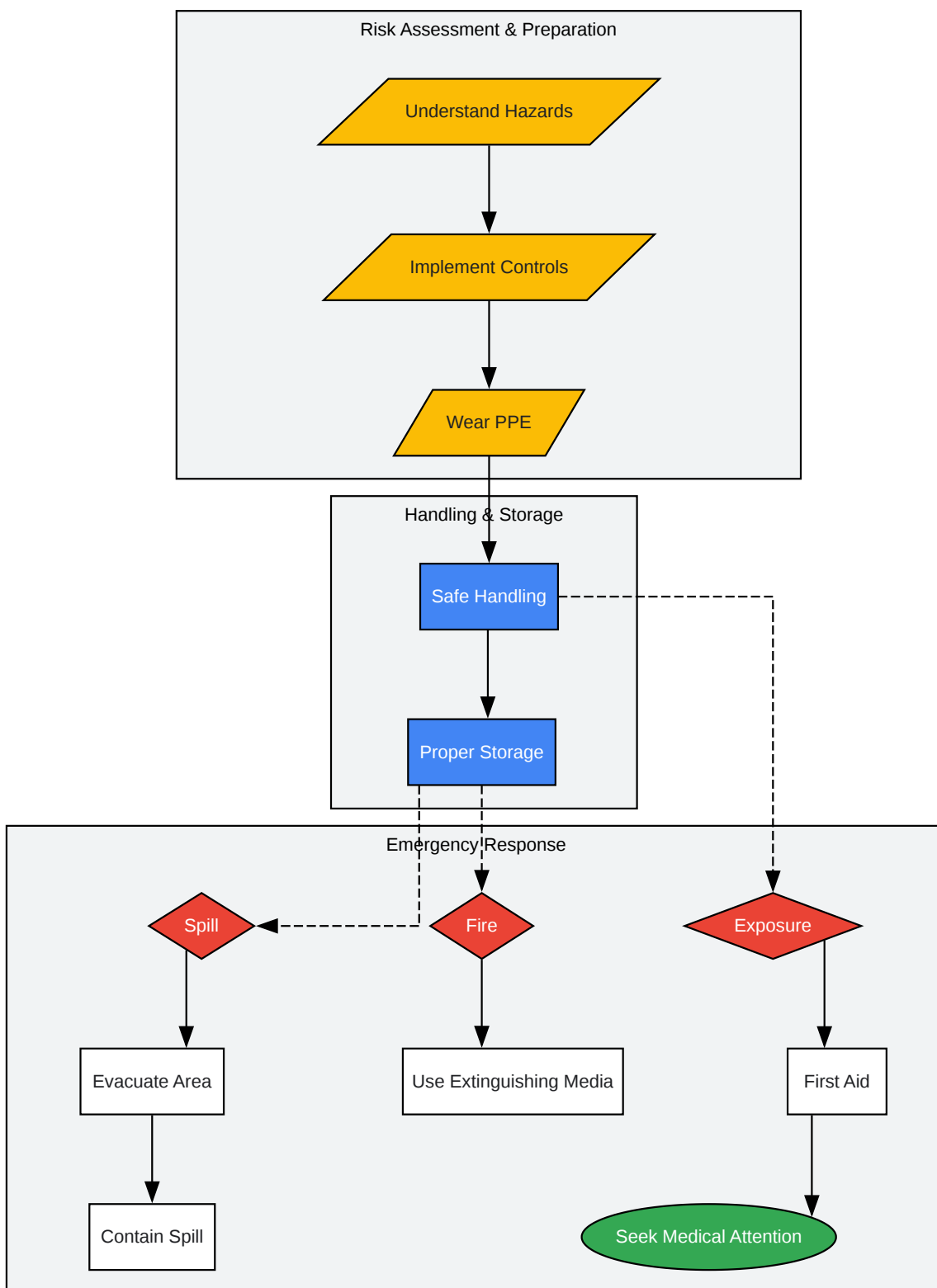
The following protocols are derived from standard safety data sheets and are essential for the safe handling of **antimony triacetate** in a laboratory setting.

- Ventilation: Always handle **antimony triacetate** in a well-ventilated area.[1][4][5][6] Use local exhaust ventilation to control the generation of dust.[1][2][4][5] Emergency eye wash fountains and safety showers should be readily accessible in the immediate vicinity of any potential exposure.[2]

- Eye and Face Protection: Wear chemical safety goggles or a face shield.[\[1\]](#)[\[2\]](#)[\[4\]](#) Standard safety glasses should have side-shields conforming to EN166 or NIOSH standards.[\[4\]](#) Contact lenses should not be worn when handling this chemical.[\[2\]](#)
- Skin Protection:
 - Gloves: Wear chemical-resistant gloves, such as neoprene or nitrile rubber.[\[2\]](#) Always inspect gloves before use and use a proper glove removal technique to avoid skin contact.[\[1\]](#)[\[4\]](#)
 - Clothing: Wear a lab coat or other suitable protective clothing to prevent skin contact.[\[1\]](#)[\[2\]](#) In cases of higher exposure risk, a complete suit protecting against chemicals may be necessary.[\[1\]](#)
- Respiratory Protection: If engineering controls do not maintain airborne concentrations below recommended exposure limits, or if irritation is experienced, a NIOSH-approved respirator for dust and mists should be worn.[\[2\]](#)[\[6\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Do not eat, drink, or smoke in areas where **antimony triacetate** is handled or stored.[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Remove contaminated clothing and wash it before reuse.[\[2\]](#)[\[5\]](#)

Emergency Procedures

A clear and logical workflow is critical in the event of an emergency involving **antimony triacetate**.



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Caption: Logical workflow for handling **antimony triacetate**.

- Inhalation: Move the victim to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[1][4][10]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water.[1][4][5] Seek medical attention if irritation persists.[6]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids.[1][2][6] Remove contact lenses if present and easy to do.[1][5] Seek immediate medical attention.[2]
- Ingestion: Rinse mouth with water.[1][4][5] Do not induce vomiting. Never give anything by mouth to an unconscious person.[1][2][4] Call a physician or poison control center immediately.[10]
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][4][11]
- Hazardous Combustion Products: Fire may produce carbon monoxide, carbon dioxide, and antimony oxide fumes.[1][2][6]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus and full protective gear.[1][3][6]
- Personal Precautions: Evacuate unnecessary personnel.[2] Wear appropriate personal protective equipment as described in section 3.2.[1][2][4] Ensure adequate ventilation.[1][4] Avoid breathing dust and prevent contact with skin and eyes.[1][2][4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[1][4] Do not let the product enter drains, sewers, or waterways.[1][2][4][5]
- Containment and Cleanup: Sweep or shovel the spilled material into a suitable, closed container for disposal.[2][4][6] Avoid creating dust.[1][2][4][6]

Storage and Disposal

- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][6] Store away from incompatible materials such as strong oxidizing agents and water, as it can

decompose in the presence of moisture.[1][2][11]

- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. [1][4][5] It may be possible to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[1]

By adhering to these detailed handling precautions, researchers and scientists can mitigate the risks associated with **antimony triacetate** and maintain a safe working environment.

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References

- 1. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 2. gelest.com [gelest.com]
- 3. matrix-chem.com [matrix-chem.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. chemos.de [chemos.de]
- 6. fishersci.com [fishersci.com]
- 7. ANTIMONY & COMPOUNDS (as Sb) | Occupational Safety and Health Administration [osha.gov]
- 8. CDC - NIOSH Pocket Guide to Chemical Hazards - Antimony [cdc.gov]
- 9. nj.gov [nj.gov]
- 10. echemi.com [echemi.com]
- 11. industrialchemicals.gov.au [industrialchemicals.gov.au]
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